

Application Note: TMC647055 Choline Salt EC50 Assay in HCV Replicon Systems

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: TMC647055 Choline salt

Cat. No.: B1191612

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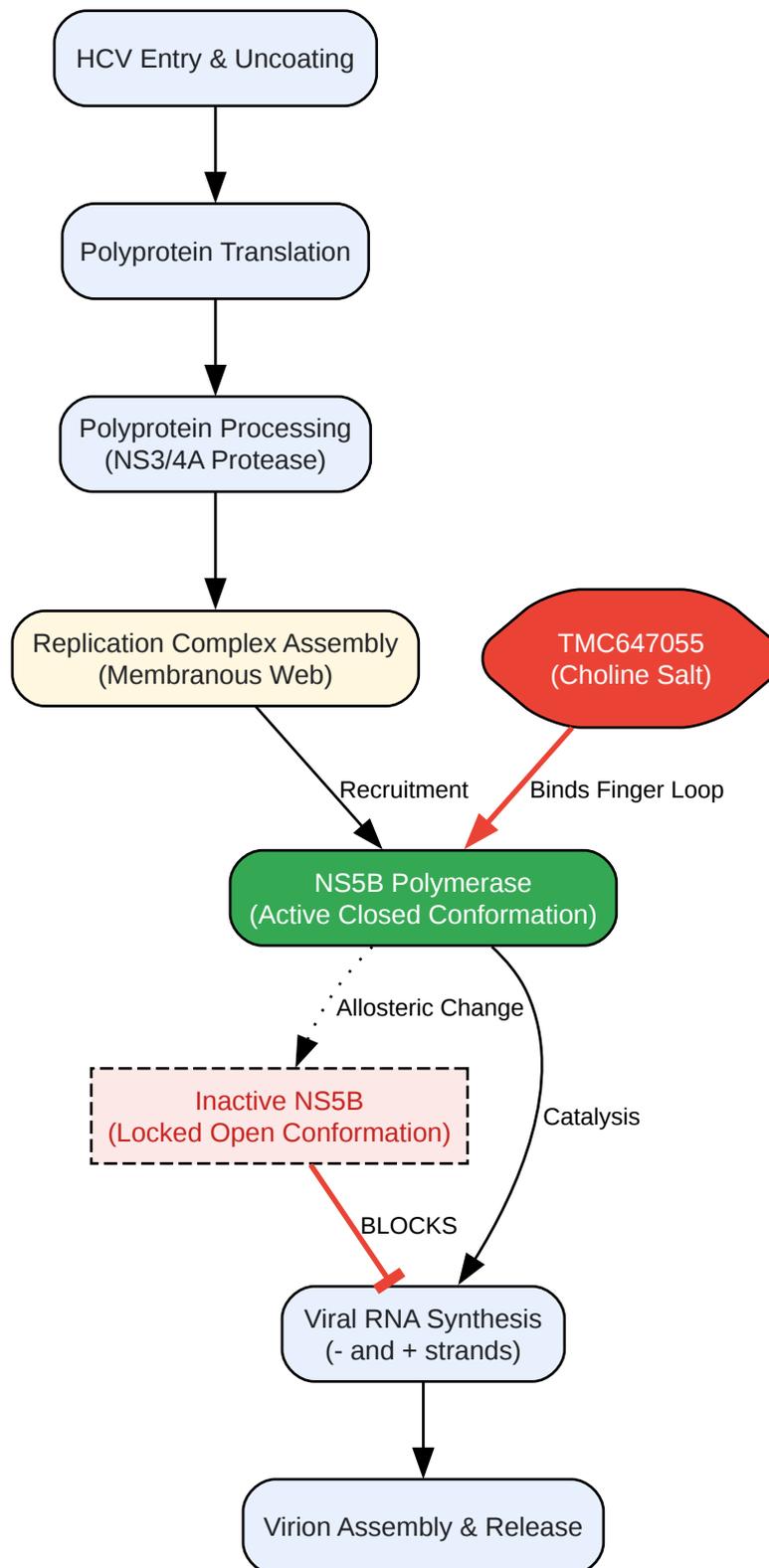
Introduction & Mechanism of Action

TMC647055 is a macrocyclic indole-based inhibitor that targets the NS5B RNA-dependent RNA polymerase of the Hepatitis C Virus (HCV).[1] Unlike nucleoside analogs (e.g., Sofosbuvir) that act as chain terminators, TMC647055 binds to the "finger loop" region of the polymerase. This allosteric binding locks the enzyme in an inactive "open" conformation, preventing the formation of a functional replication complex.

Why the Choline Salt? The free acid form of macrocyclic inhibitors often suffers from poor aqueous solubility, limiting bioavailability. The Choline salt form (TMC647055-Choline) is engineered to enhance solubility and oral bioavailability.[1] In cell culture assays, correct handling of the salt form is critical for accurate molarity calculations and preventing precipitation in aqueous media.

Mechanism of Action Diagram

The following diagram illustrates the specific inhibition point of TMC647055 within the HCV replication cycle.



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Figure 1: Mechanism of Action.[1] TMC647055 binds the finger loop of NS5B, locking it in an open, inactive state, thereby blocking viral RNA synthesis.

Materials & Reagents

Critical Reagents

Reagent	Specification	Storage	Notes
TMC647055 Choline Salt	Purity ≥ 98%	-80°C (Solid)	Hygroscopic. Desiccate before opening.[1]
DMSO	Cell Culture Grade	RT	Sterile filtered.[1]
Huh7-Luc Cells	HCV Replicon (Luciferase)	Liquid N2	Expresses HCV NS3-NS5B + Firefly/Renilla Luciferase.[1]
DMEM	High Glucose, No Pyruvate	4°C	Base medium.[1]
FBS	Heat-Inactivated	-20°C	10% final concentration.[1]
G418 (Geneticin)	Selection Antibiotic	4°C	Maintains replicon pressure (remove during assay).[1]
Luciferase Reagent	Bright-Glo™ or equivalent	-20°C	For endpoint detection.[1]

Molecular Weight Calculation (Crucial)

To ensure accurate EC50 values, you must account for the salt mass.[1]

- TMC647055 Free Acid: ~606.74 g/mol [1]
- **TMC647055 Choline Salt**: ~727.92 g/mol (Formula: C37H53N5O8S)[1]
- Correction Factor: 1.20



Expert Insight: When weighing the powder, use the salt MW (727.92 g/mol) to calculate Molarity. Do not use the free acid MW, or your actual concentration will be ~20% lower than calculated.[1]

Experimental Protocol

Stock Solution Preparation

Objective: Create a 10 mM Master Stock.

- Equilibrate the **TMC647055 Choline Salt** vial to room temperature (prevent condensation).
- Weigh approximately 2-5 mg of powder.
- Calculate the volume of DMSO required:

Example: For 3.64 mg of salt, add 500 μ L DMSO to yield 10 mM.[1]

- Vortex until completely dissolved.[1] The choline salt is highly soluble in DMSO.[1]
- Aliquot (20-50 μ L) and store at -80°C. Avoid freeze-thaw cycles.

Cell Seeding (Day 1)

Objective: Seed cells to reach ~80% confluency by Day 4 (readout).

- Harvest Huh7-Luc replicon cells from maintenance culture.[1]
- Wash cells with PBS and trypsinize.[1]
- Resuspend in Assay Medium (DMEM + 10% FBS + 1% Pen/Strep).[1]
 - Critical: Do NOT add G418 to the Assay Medium.[1] Antibiotic pressure can mask subtle antiviral effects or induce stress during the assay window.[1]

- Count cells and adjust density to 5,000 - 7,000 cells/well (96-well plate) or 1,500 cells/well (384-well plate).
- Dispense 90 μ L (96-well) of cell suspension per well.
- Incubate at 37°C, 5% CO₂, 95% humidity for 24 hours to allow attachment.

Compound Treatment (Day 2)

Objective: Apply a 3-fold serial dilution series.

- Intermediate Plate (Dilution):
 - Prepare a "Top Concentration" in Assay Medium.[1]
 - Target Top Concentration: 1 μ M (TMC647055 is potent; EC₅₀ is typically <100 nM).[1]
 - DMSO Control: Ensure final DMSO is consistent (e.g., 0.5%) across all wells.[1]
- Serial Dilution:
 - Perform a 3-fold serial dilution (9 points + 1 DMSO control).[1]
 - Dilution Scheme: Transfer diluted compound from Intermediate Plate to the Cell Plate.[1]
 - Add 10 μ L of 10x concentrated compound to the 90 μ L of cells.
 - Final Volume: 100 μ L.
 - Final DMSO: 0.5%.[1]
- Controls:
 - Negative Control (0% Inhibition): 0.5% DMSO only (Cells + Virus).[1]
 - Positive Control (100% Inhibition): 1 μ M Simeprevir or Sofosbuvir (or cells treated with a lethal dose of Puromycin for background subtraction, though specific inhibitors are preferred).[1]

Incubation (Days 2-5)

- Incubate plates for 72 hours at 37°C, 5% CO₂.
 - Scientific Rationale: HCV replication is slow; 72 hours allows sufficient turnover of the luciferase reporter to reflect inhibition of viral RNA synthesis.[1]

Readout (Day 5)

- Equilibrate the Luciferase Assay Reagent (e.g., Bright-Glo) to room temperature.[1]
- Remove cell plates from the incubator and equilibrate to RT (15 mins).
- Add 100 µL of Luciferase Reagent to each well (1:1 ratio with media).
- Shake plate on an orbital shaker for 2 minutes (lysis).
- Incubate for 5-10 minutes in the dark (signal stabilization).
- Measure Luminescence using a microplate reader (Integration time: 0.1 - 1.0 sec).[1]

Cytotoxicity Counter-Screen (Optional but Recommended)

To confirm the signal drop is due to viral inhibition and not cell death:

- Run a duplicate plate treated identically but read with a Cell Viability Reagent (e.g., CellTiter-Glo or MTT) instead of Luciferase.[1]
- Calculate CC50 (Cytotoxic Concentration 50%).[1]
- Selectivity Index (SI) = CC50 / EC50.[1] A good candidate should have SI > 10.[1]

Data Analysis & Workflow Visualization[1] Calculation[1]

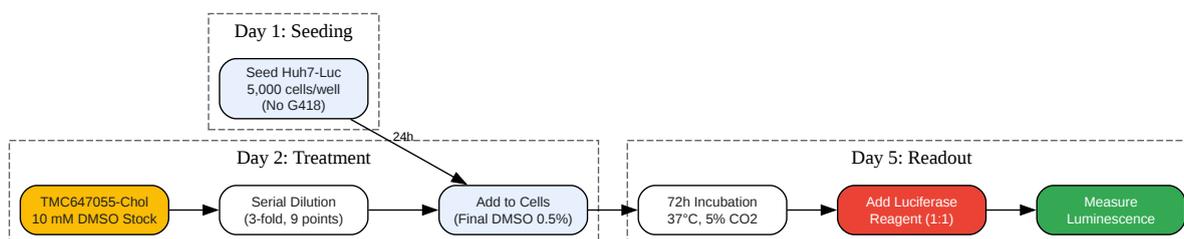
- Normalize Data:

- Curve Fitting: Plot $\log(\text{Concentration})$ vs. % Activity.[1][2] Fit using a Non-linear regression (4-parameter logistic equation):

[1]

- Report: EC50 (concentration at 50% activity) and EC90.

Assay Workflow Diagram



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Figure 2: Step-by-step assay workflow from cell seeding to luminescence detection.

Troubleshooting & Optimization

Issue	Possible Cause	Solution
High EC50 (>100 nM)	Incorrect MW used	Recalculate using Choline Salt MW (727.92).
Drug precipitation	Ensure DMSO stock is fully dissolved; check media for turbidity.[1]	
Low Signal/Noise	Low cell viability	Check incubator CO2/Humidity; ensure cells are healthy before seeding.
Old Luciferase reagent	Use fresh substrate; protect from light.[1]	
Edge Effects	Evaporation	Fill outer wells with PBS; do not use for data.[1]
Variable Data	Pipetting error	Use automated liquid handling if possible; mix intermediate dilutions well.

References

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